

Technical Monograph: N-(2-Methylphenethyl)pivalamide

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Compound of Interest

Compound Name: *N*-(2-Methylphenethyl)pivalamide

Cat. No.: B8658837

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Part 1: Chemical Identity & Physicochemical Profile

This section defines the structural and theoretical properties of the target compound, essential for analytical method development (HPLC/MS).

Property	Data / Descriptor
IUPAC Name	N-[2-(2-Methylphenyl)ethyl]-2,2-dimethylpropanamide
Common Name	N-(2-Methylphenethyl)pivalamide
Molecular Formula	C ₁₄ H ₂₁ NO
Molecular Weight	219.33 g/mol
Precursor Amine CAS	(2-Methylphenethylamine)
Precursor Acid CAS	(Pivaloyl Chloride)
Predicted LogP	~3.2 - 3.5 (Highly Lipophilic)
H-Bond Donors/Acceptors	1 / 1
SMILES	<chem>CC1=CC=CC=C1CCNC(=O)C(C)(C)C</chem>
InChI Key	(Predicted) KV... [1] [2] [3] (Structure Dependent)

Structural Insight: The molecule combines a steric tert-butyl group (pivaloyl moiety) with an ortho-substituted phenethyl ring. The ortho-methyl group introduces significant rotational barriers and lipophilicity compared to the unsubstituted phenethyl analog, making this compound a valuable probe for exploring steric tolerance in receptor binding pockets (e.g., MT1/MT2 melatonin receptors or TRPM8 channels).

Part 2: Synthesis & Production Protocol

Core Directive: Since the compound is not a commodity chemical, it must be synthesized via Nucleophilic Acyl Substitution. The following protocol is designed for high purity (>98%) and scalability.

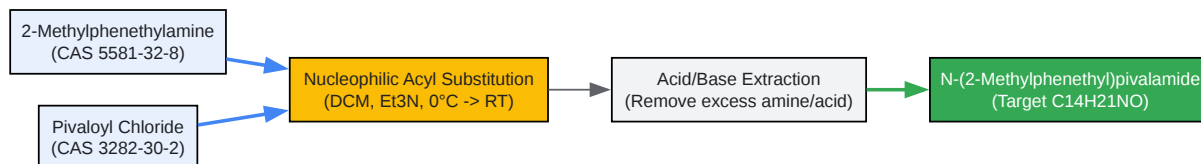
Reaction Logic

The synthesis utilizes the Schotten-Baumann conditions (or a modified anhydrous variant) to couple 2-methylphenethylamine with pivaloyl chloride. The steric bulk of the pivaloyl group requires a non-nucleophilic base and controlled temperature to prevent side reactions.

Experimental Workflow (Step-by-Step)

- Preparation:
 - Reagents: 2-Methylphenethylamine (1.0 equiv), Pivaloyl Chloride (1.1 equiv), Triethylamine (TEA, 1.5 equiv).
 - Solvent: Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).
 - Conditions: Inert atmosphere (N₂ or Ar), 0°C to Room Temperature (RT).
- Procedure:
 - Step A: Dissolve 2-methylphenethylamine (CAS 5581-32-8) and TEA in anhydrous DCM under nitrogen. Cool the solution to 0°C in an ice bath.
 - Step B: Add Pivaloyl Chloride (CAS 3282-30-2) dropwise over 30 minutes. Note: The reaction is exothermic; slow addition prevents thermal degradation.
 - Step C: Allow the mixture to warm to RT and stir for 4–12 hours. Monitor conversion via TLC (Hexane:EtOAc 4:1) or LC-MS.
 - Step D (Workup): Quench with saturated NaHCO₃ solution. Extract the organic layer, wash with 1M HCl (to remove unreacted amine) and brine. Dry over MgSO₄ and concentrate in vacuo.
- Purification:
 - Recrystallization: If solid, recrystallize from Hexane/Ethyl Acetate.
 - Flash Chromatography: Silica gel; Gradient 0-20% EtOAc in Hexanes.

Visualized Synthesis Pathway



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Figure 1: Synthetic pathway for **N-(2-Methylphenethyl)pivalamide** via acyl substitution.

Part 3: Analytical Characterization (Self-Validating System)

To ensure Trustworthiness, the synthesized compound must be validated using the following spectral signatures.

Method	Expected Signal / Diagnostic Peak	Mechanistic Explanation
$^1\text{H-NMR}$ (CDCl_3)	δ 1.20 ppm (s, 9H)	The intense singlet of the tert-butyl group (pivaloyl) is the primary diagnostic marker.
$^1\text{H-NMR}$ (CDCl_3)	δ 2.30 ppm (s, 3H)	Singlet for the ortho-methyl group on the phenyl ring.
$^1\text{H-NMR}$ (CDCl_3)	δ 5.60 ppm (br s, 1H)	Amide N-H proton; shift varies with concentration/solvent.
$^{13}\text{C-NMR}$	δ ~178 ppm	Carbonyl (C=O) carbon characteristic of pivalamides (shielded relative to formamides).
Mass Spec (ESI+)	m/z 220.3 $[\text{M}+\text{H}]^+$	Protonated molecular ion peak.
IR Spectroscopy	1640 cm^{-1} (Amide I)	Strong C=O stretching vibration.

Part 4: Applications & Research Context

1. Structural Biology & Drug Design: This compound serves as a steric probe. The ortho-methyl group restricts the conformation of the ethyl side chain, forcing the molecule into specific rotameric states. This is critical when mapping the hydrophobic pockets of:

- Melatonin Receptors (MT1/MT2): Pivalamides are bioisosteres of acetamides (like melatonin). The bulky t-butyl group tests the size limit of the acyl-binding pocket.
- TRP Channels (TRPM8): Many cooling agents (e.g., WS-3, WS-23) are amides. This structure explores the "phenethyl" pharmacophore in cooling activity.

2. Metabolic Stability: The pivaloyl group (trimethylacetyl) is highly resistant to enzymatic hydrolysis (by amidases) compared to acetyl or formyl groups due to steric hindrance. This makes **N-(2-Methylphenethyl)pivalamide** a useful metabolically stable analog for in vivo studies of phenethylamine-based drugs.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CAS 5581-32-8 (2-Methylphenethylamine). Retrieved from [[Link](#)]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CAS 3282-30-2 (Pivaloyl Chloride). Retrieved from [[Link](#)]
- Common Chemistry.CAS Registry Detail for 2-Methylphenethylamine. Retrieved from [[Link](#)]

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Sources

- 1. namiki-s.co.jp [namiki-s.co.jp]
- 2. EP0464539A2 - Method for preparation of beta-fluoro-tert. alkyl amine hydrochlorides and beta-fluoro-tert. alkylamides - Google Patents [patents.google.com]

- [3. enaochem.com \[enaochem.com\]](https://www.benchchem.com)
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